

Comprehensive Disposal & Handling Guide: 4-(Diphenylamino)butanoic acid

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Compound of Interest

Compound Name: 4-(Diphenylamino)butanoic acid

CAS No.: 13505-00-5

Cat. No.: B1387379

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Executive Summary & Immediate Directives

STOP: Do not dispose of **4-(Diphenylamino)butanoic acid** (CAS 1205-59-0) or its salts down the drain. This compound carries significant aquatic toxicity risks inherited from its diphenylamine moiety.

Core Disposal Directive:

- Solid Waste: Must be segregated for high-temperature incineration.
- Liquid Waste: Collect in Non-Halogenated Organic waste streams.
- Aqueous Waste: Collect as Hazardous Aqueous Waste; do not neutralize and flush.

Chemical Profile & Hazard Identification

Understanding the physicochemical properties of **4-(Diphenylamino)butanoic acid** is critical for selecting the correct waste stream. As an intermediate often used in organic electronics (hole-transport materials), it combines a lipophilic amine tail with a hydrophilic acid head.

Physicochemical Data Table

Property	Data	Relevance to Disposal
Chemical Name	4-(Diphenylamino)butanoic acid	Official manifesting name
CAS Number	1205-59-0	Required for waste labeling
Formula	C ₁₆ H ₁₇ NO ₂	Non-halogenated organic
Molecular Weight	255.31 g/mol	N/A
Solubility (Water)	Low (Insoluble at neutral pH)	Precipitates in drains (clogging hazard)
Solubility (Organic)	Soluble in DCM, DMSO, Methanol	Compatible with organic solvent waste
Acidity (pKa)	~4.5 (Carboxylic acid)	Soluble in basic aqueous solutions

GHS Hazard Classification

Based on structural analogs (Diphenylamine) and functional group analysis:

- Health: Skin Irrit. 2 (H315), Eye Irrit. 2A (H319), STOT SE 3 (H335).
- Environmental: Aquatic Acute 1 (H400) / Aquatic Chronic 1 (H410).[\[1\]](#)[\[2\]](#)
 - Expert Insight: While specific aquatic toxicity data for this exact CAS is limited, the diphenylamine moiety is a known marine pollutant [\[1\]](#). You must treat this compound as "Dangerous for the Environment."[\[2\]](#)

Disposal Decision Framework

The following workflow illustrates the logical segregation of waste containing **4-(Diphenylamino)butanoic acid**.



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Figure 1: Segregation logic for **4-(Diphenylamino)butanoic acid** waste streams to ensure regulatory compliance.

Step-by-Step Disposal Protocols

Protocol A: Pure Solid Waste (Expired or Surplus)

Context: You have a bottle of expired **4-(Diphenylamino)butanoic acid** or scrapings from a filter funnel.

- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) or glass jar.
- Labeling: Affix a hazardous waste label.
 - Constituents: "**4-(Diphenylamino)butanoic acid**, 98%".
 - Hazard Checkboxes: Irritant, Environmental Hazard.[3]
- Packing: Double-bag the primary container if the exterior is contaminated.
- Disposal Path: Submit for Incineration.
 - Why? High-temperature incineration ensures complete destruction of the diphenylamine backbone, preventing environmental leaching [2].

Protocol B: Organic Liquid Waste (Reaction Mixtures)

Context: The compound is dissolved in solvents like Dichloromethane (DCM) or Ethyl Acetate.

- Segregation:
 - If solvent is DCM/Chloroform: Pour into Halogenated Waste carboy.
 - If solvent is Acetone/Methanol/Ethyl Acetate: Pour into Non-Halogenated Waste carboy.
- Concentration Limits: If the concentration of the acid is >5% (w/v), consider precipitating it out (via rotary evaporation) to reduce the volume of hazardous liquid waste, treating the residue as Solid Waste (Protocol A).
- Compatibility: This acid is stable in organic solvents. Do not mix with strong oxidizers (e.g., Nitric Acid waste) as diphenylamines can form nitro-compounds which may be shock-sensitive [3].

Protocol C: Aqueous Waste (The "Hidden" Hazard)

Context: You performed a basic extraction (using NaOH or NaHCO₃) to pull the acid into the water layer.

- Identification: The aqueous layer now contains Sodium 4-(diphenylamino)butanoate.

- **CRITICAL STOP:** Do NOT neutralize and pour this down the sink.
 - Reasoning: Even if pH is neutral, the dissolved organic salt is toxic to aquatic life. Standard municipal water treatment does not effectively degrade diphenylamine derivatives [4].
- Action: Collect the aqueous layer in a container labeled "Aqueous Waste - Toxic Organic Contaminants".
- Disposal: Submit for professional chemical treatment/incineration.

Protocol D: Contaminated Debris

Context: Syringes, filter paper, and gloves used during handling.

- Sharps: Chemically contaminated needles go into the Red/Yellow Chem-Sharps Container (not biohazard).
- Soft Debris: Gloves and paper towels heavily soiled with the substance must be bagged in Hazardous Solid Waste bags (often yellow or clear with haz-waste labels), not regular trash.

Emergency Response: Spills

Scenario: You drop a 5g bottle of solid powder on the lab floor.

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves, lab coat, and an N95 dust mask (or P100 respirator) to avoid inhaling dust.
- Containment: Cover the spill with wet paper towels to prevent dust generation.
- Cleanup:
 - Sweep up the wet slurry using a dustpan dedicated to chemical waste.
 - Clean the surface with a soap/water solution.[1]
 - Chemical Insight: Since the acid is lipophilic, a simple water wipe might smear it. Use a detergent or ethanol-soaked wipe for the final polish.

- Disposal: Place all cleanup materials (towels, gloves) into a Hazardous Solid Waste bag.

References

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